

Boron tribromide safety precautions and handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Boron tribromide*

Cat. No.: *B089286*

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Hazard Identification and Properties

Boron tribromide is a colorless, fuming liquid that can appear amber or reddish-brown due to bromine contamination.^{[4][5]} It is acutely toxic, corrosive, and reacts violently with water.^[1] Understanding its chemical and physical properties is fundamental to safe handling.

Chemical Identification and Physical Properties

Property	Value	Source
Synonyms	Tribromoborane, Boron bromide	[6][7]
CAS Number	10294-33-4	[6]
Molecular Formula	BBr ₃	[6][8]
Molecular Weight	250.52 g/mol	[6][9]
Appearance	Colorless, fuming liquid	[6][7]
Odor	Sharp, pungent, irritating	[6][7]
Boiling Point	91°C (196.3°F) @ 760 mmHg	[5][6]
Melting Point	-46°C (-51.3°F)	[5][6]
Density	2.650 g/mL	[6]
Vapor Pressure	40 mmHg @ 14°C	[6][10]

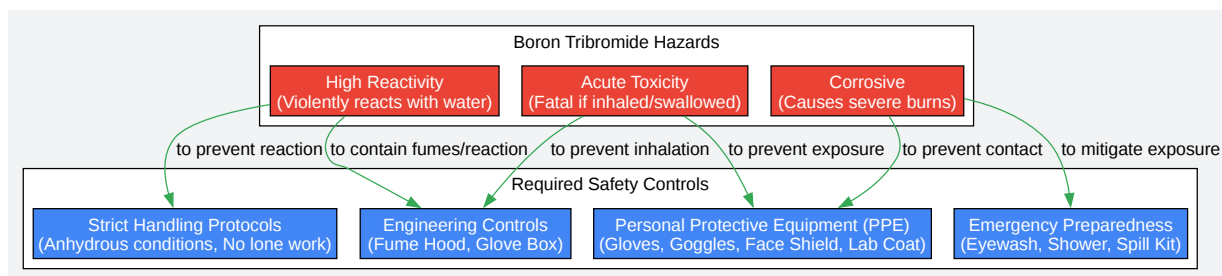
Toxicity and Exposure Limits

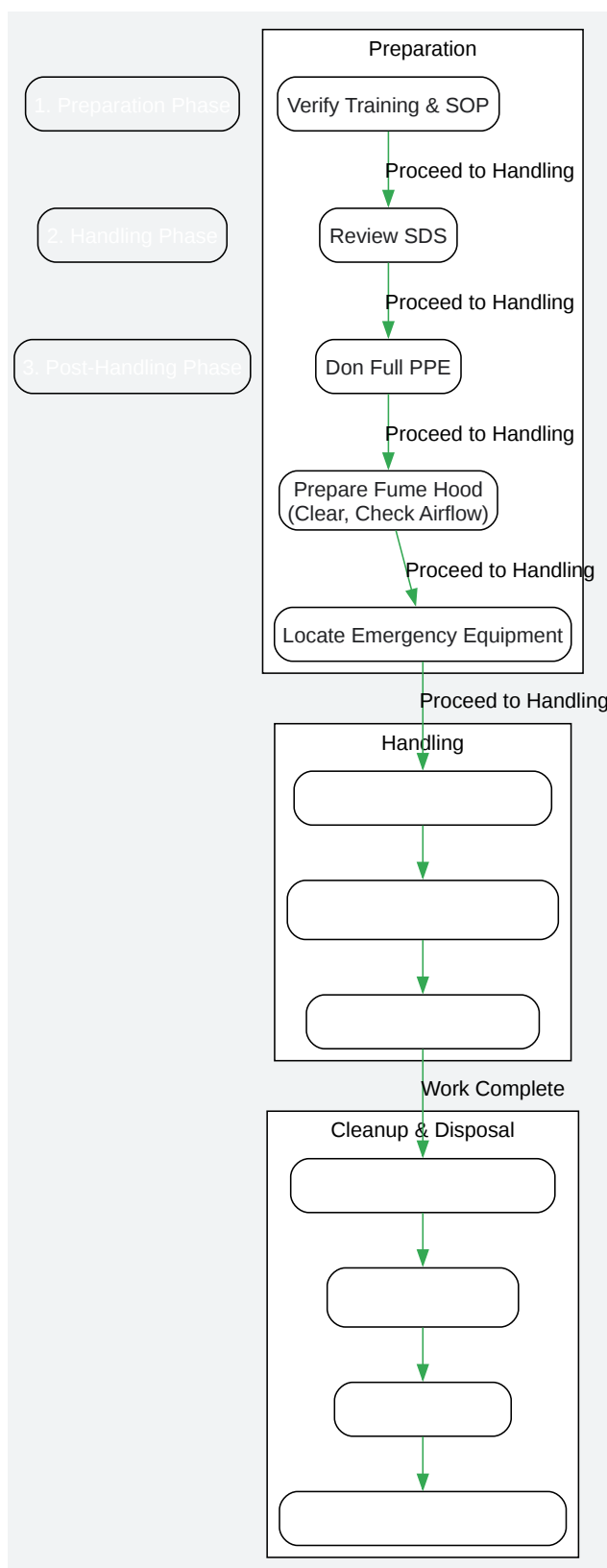
Boron tribromide is fatal if swallowed or inhaled and causes severe skin and eye burns.[8][9]

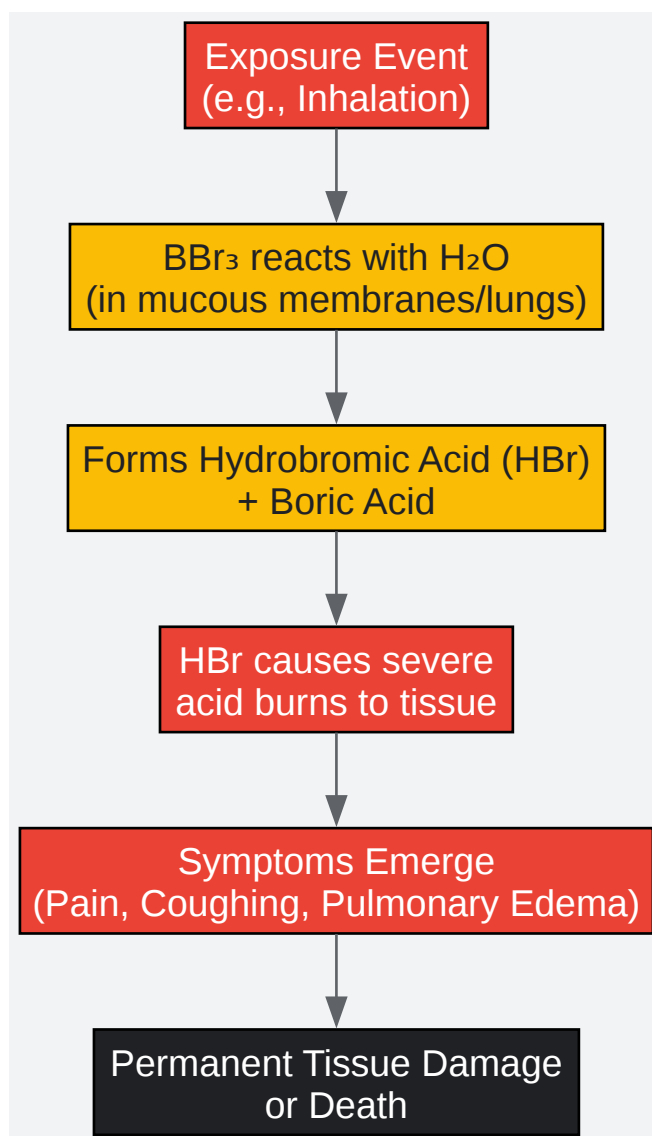
Upon contact with moisture, such as in the lungs or on skin, it decomposes to form hydrobromic acid (HBr), leading to severe chemical burns.[6][11]

Parameter	Value	Agency/Source
OSHA PEL (8-hr TWA)	1 ppm	[12]
NIOSH REL (Ceiling)	1 ppm	[13]
ACGIH TLV (Ceiling)	1 ppm	[13][14]
Acute Toxicity (Oral, Rat LD50)	160 mg/kg	[1]

The primary health hazards are summarized in the diagram below, which illustrates the connection between the chemical's properties and the necessary control measures.







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